

# Protocol for synthesis of ionic liquids using 1-Methylpyrrolidine

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## Compound of Interest

Compound Name: 1-Methylpyrrolidine

Cat. No.: B122478

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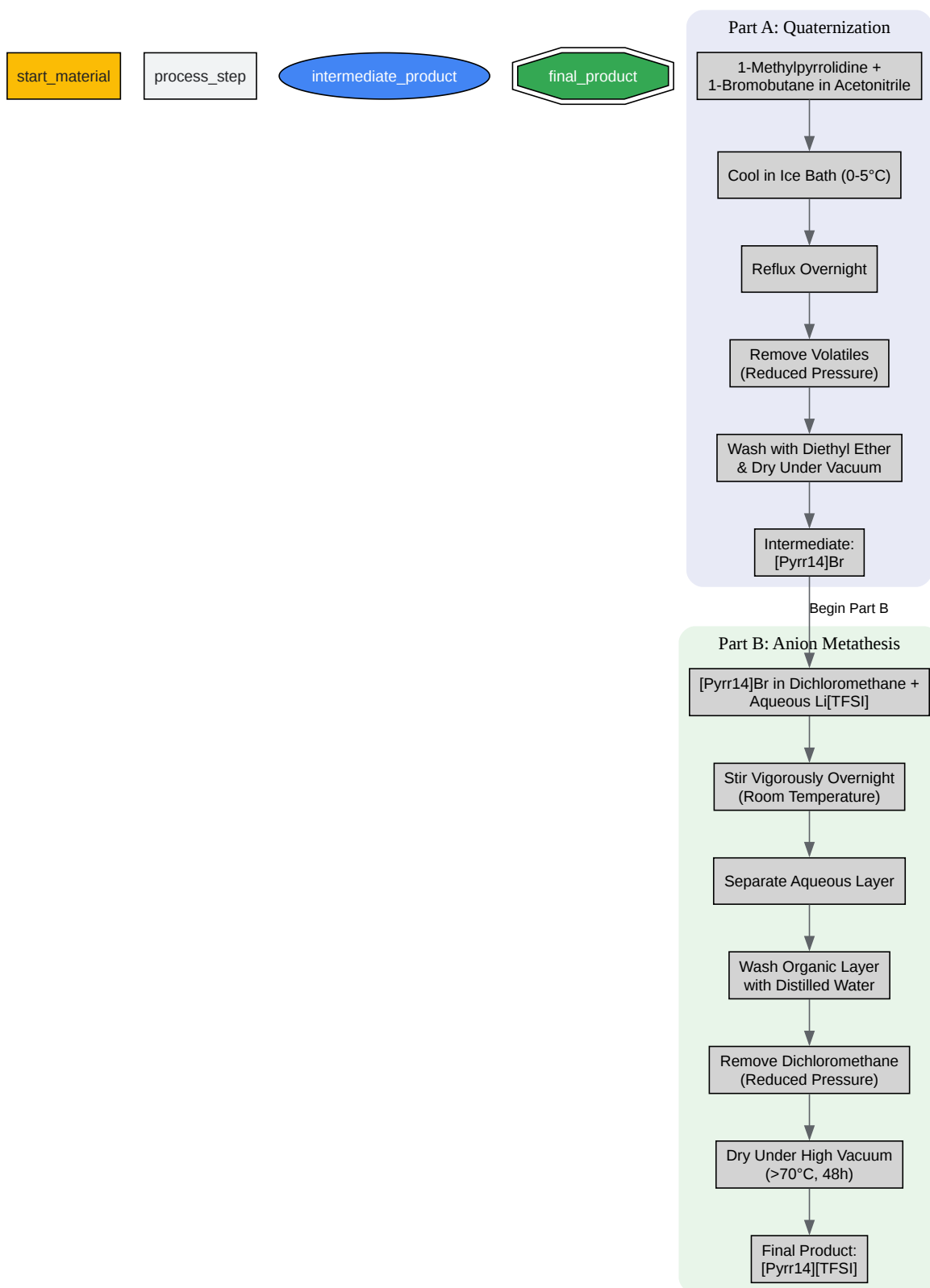
## Application Note: Synthesis of Pyrrolidinium-Based Ionic Liquids

### Introduction

Ionic Liquids (ILs) are salts with melting points below 100°C, often existing as liquids at room temperature.<sup>[1]</sup> Their unique properties, such as low volatility, high thermal stability, and tunable solvency, make them attractive for a wide range of applications, including as electrolytes in batteries, green solvents in chemical synthesis, and in materials science.<sup>[2][3]</sup> Pyrrolidinium-based ILs are a prominent class known for their electrochemical stability. This document provides a detailed protocol for the synthesis of these ILs using **1-methylpyrrolidine** as a key starting material. The synthesis generally involves a two-step process: a quaternization reaction to form the desired cation, followed by an anion metathesis reaction to introduce the desired anion.<sup>[4][5]</sup>

## General Synthetic Pathway

The synthesis of 1-alkyl-1-methylpyrrolidinium ionic liquids typically follows the pathway illustrated below. The first step is the quaternization of **1-methylpyrrolidine** with a haloalkane (e.g., 1-bromobutane) to form a 1-alkyl-1-methylpyrrolidinium halide salt. The second step is an anion exchange (metathesis) reaction, where the halide is replaced by a different anion, such as bis(trifluoromethylsulfonyl)imide ([TFSI]<sup>-</sup>), by reacting the intermediate salt with a lithium or sodium salt of the desired anion.



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## References

- 1. longdom.org [longdom.org]
- 2. chemimpex.com [chemimpex.com]
- 3. chemimpex.com [chemimpex.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
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